

Technical Whitepaper: 6-Fluoroindoline-7-carbaldehyde

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Compound of Interest

Compound Name: 6-Fluoroindoline-7-carbaldehyde

CAS No.: 603310-02-7

Cat. No.: B3274250

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Molecular Scaffold Analysis & Synthetic Methodologies

Executive Summary

6-Fluoroindoline-7-carbaldehyde is a specialized bicyclic intermediate used primarily in the synthesis of multi-target kinase inhibitors and tricyclic pharmaceutical cores. Its structural value lies in the C6-fluorine atom, which modulates metabolic stability and lipophilicity, and the C7-aldehyde, a versatile handle for condensation reactions (e.g., Knoevenagel, reductive amination) to form fused heterocyclic systems such as pyrrolo[3,2,1-ij]quinolines.

Unlike simple indoles, the indoline (2,3-dihydro-1H-indole) core possesses a basic nitrogen (sp^3) and a distinct reactivity profile. The specific 6-fluoro-7-formyl substitution pattern is synthetically challenging due to the directing effects of the nitrogen, which typically favors electrophilic substitution at the C5 position. Consequently, this guide focuses on Directed Ortho-Metalation (DoM) as the superior synthetic strategy over classical Vilsmeier-Haack formylation.

Molecular Architecture & Properties[1]

Structural Dynamics

The molecule features a benzene ring fused to a saturated nitrogen-containing five-membered ring.

- **Electronic Push-Pull:** The nitrogen atom (N1) acts as a strong electron donor (activator), while the fluorine at C6 is a strong inductive withdrawer but a weak resonance donor.
- **The "Ortho-Ortho" Trap:** The C7 position is unique; it is flanked by the directing amino group (N1) and the fluorine atom (C6). This creates a "cooperative effect" that significantly increases the acidity of the C7 proton, making it an ideal candidate for lithiation, provided the nitrogen is appropriately protected.

Physicochemical Data (Predicted)

Property	Value (Approx.)	Significance
Molecular Formula	C ₉ H ₈ FNO	Core scaffold
Molecular Weight	165.17 g/mol	Fragment-based drug design
LogP	1.8 - 2.1	Moderate lipophilicity; CNS penetrant potential
pKa (Conjugate Acid)	~2.5 (Aldehyde effect)	Reduced basicity of N1 due to ortho-CHO H-bonding
H-Bond Donors/Acceptors	1 / 2	N-H donor (if unprotected), F/O acceptors
Topological Polar Surface Area	~29 Å ²	Good membrane permeability

Synthetic Pathways & Experimental Protocols

Critical Analysis of Routes

- **Route A: Vilsmeier-Haack Formylation (NOT RECOMMENDED for C7)**
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Reaction of indoline with POCl₃/DMF.

- Outcome: The amino group directs electrophilic attack primarily to the para position (C5). Steric hindrance and electronic directing effects make C7 formylation via this route minor or non-existent.
- Route B: Directed Ortho-Metalation (DoM) (RECOMMENDED)
 - Mechanism:[1][2][3] Protection of Nitrogen with a Directing Group (DG) such as Boc or Pivaloyl. Treatment with an organolithium reagent (n-BuLi or s-BuLi) selectively deprotonates C7 due to the Complex Induced Proximity Effect (CIPE) and the inductive acidification by the adjacent C6-Fluorine.

Detailed Protocol: DoM Synthesis of 6-Fluoroindoline-7-carbaldehyde

Step 1: N-Protection

- Dissolve 6-fluoroindoline (1.0 eq) in anhydrous DCM.
- Add Di-tert-butyl dicarbonate (Boc₂O) (1.1 eq) and DMAP (0.05 eq).
- Stir at RT for 4 hours. Wash with 1M HCl, brine, and dry over Na₂SO₄.
- Result:N-Boc-6-fluoroindoline.

Step 2: Regioselective Lithiation & Formylation

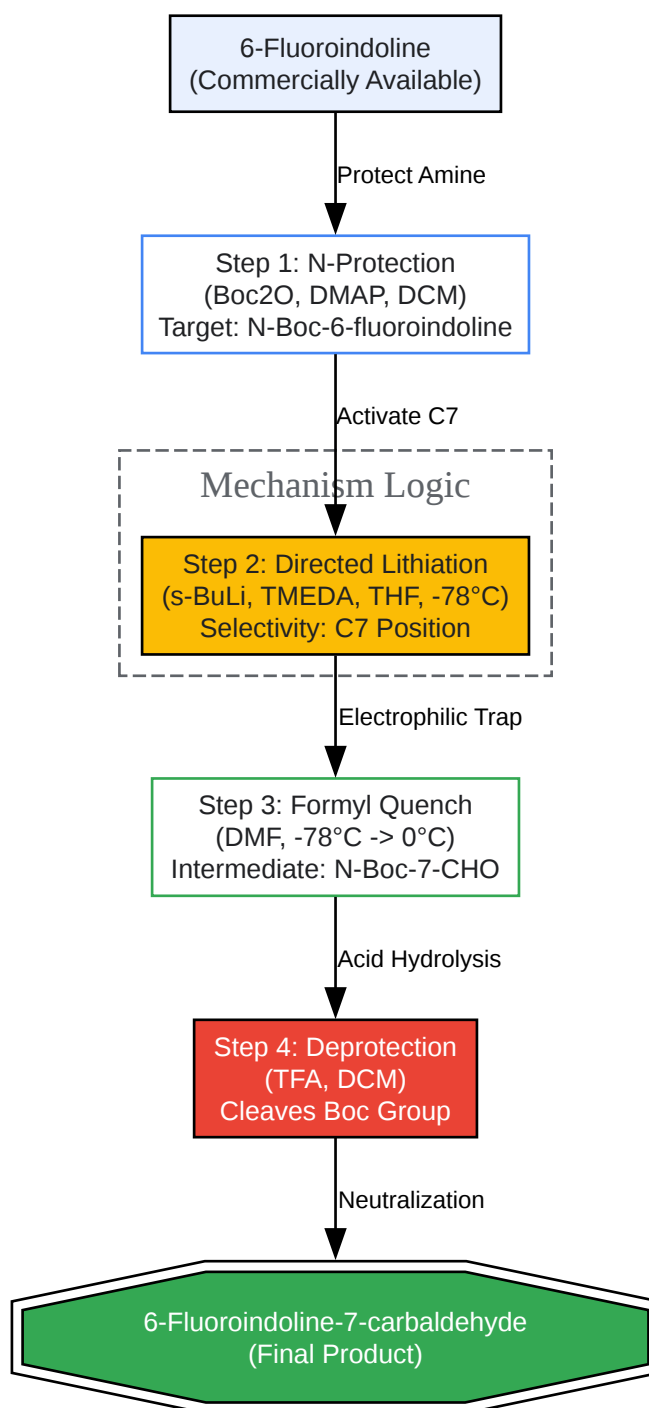
- Rationale: The Boc group coordinates Lithium, directing it to C7. The C6-Fluorine further acidifies the C7 proton, ensuring exclusive C7 functionalization over C5.
- Setup: Flame-dried Schlenk flask under Argon.
- Solvent: Dissolve N-Boc-6-fluoroindoline (1.0 eq) in anhydrous THF (0.2 M). Add TMEDA (1.1 eq) to break up lithium aggregates.
- Lithiation: Cool to -78°C. Dropwise add s-BuLi (1.2 eq, cyclohexane solution).
 - Critical Control: Maintain temperature below -70°C to prevent Boc attack. Stir for 1 hour. The solution typically turns yellow/orange.

- Quench: Add anhydrous DMF (3.0 eq) dropwise at -78°C.
- Warming: Allow to warm to 0°C over 2 hours.
- Workup: Quench with sat. NH₄Cl. Extract with EtOAc.[\[4\]](#)[\[5\]](#)
- Intermediate: N-Boc-6-fluoro-7-formylindoline.

Step 3: Deprotection

- Dissolve intermediate in DCM.
- Add TFA (Trifluoroacetic acid) (10 eq) at 0°C. Stir for 1 hour.
- Neutralization: Carefully neutralize with sat. NaHCO₃ (gas evolution!).
- Purification: Flash chromatography (Hexane/EtOAc).
- Final Product: **6-Fluoroindoline-7-carbaldehyde** (Yellow solid).

Synthesis Workflow Diagram



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Caption: Regioselective synthesis workflow utilizing Directed Ortho-Metalation (DoM) to install the aldehyde at the hindered C7 position.

Analytical Characterization (Self-Validation)

To ensure the protocol yielded the correct isomer (7-CHO vs 5-CHO), use the following diagnostic signals:

Technique	Diagnostic Signal	Explanation
^1H NMR	δ 9.8 - 10.2 ppm (s, 1H)	Aldehyde proton.[6]
^1H NMR	Doublet of Doublets (Ar-H)	The C4 and C5 protons will show coupling. Crucially, verify NOE (Nuclear Overhauser Effect) between the aldehyde proton and the N-H (or N-Boc) group. Only the 7-CHO isomer shows strong NOE with the N-substituent.
^{19}F NMR	$\sim$ -110 to -120 ppm	Fluorine shift. Look for coupling to C5-H and lack of coupling to C7 (since it is now substituted).
IR	$\sim$ 1680 cm^{-1} (C=O)	Strong carbonyl stretch. Lower frequency if intramolecular H-bonding with N-H occurs.

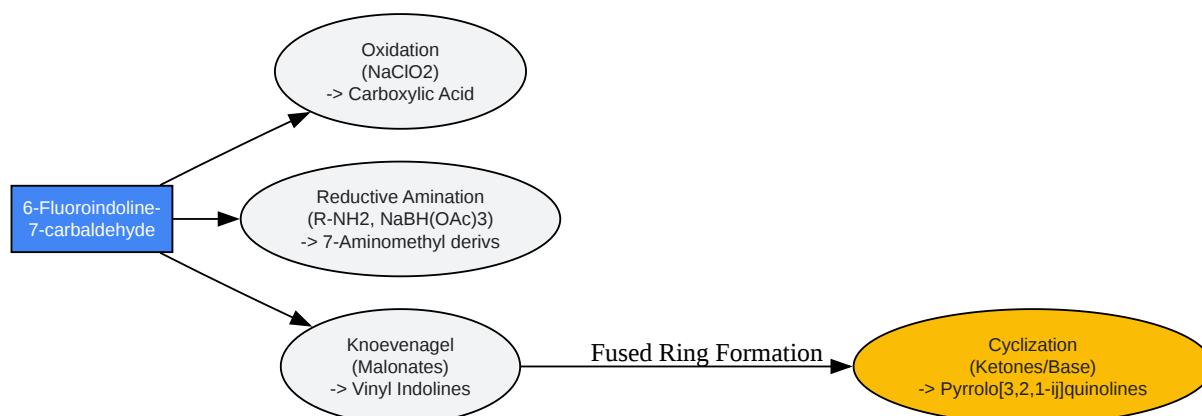
Pharmaceutical Applications & Reactivity[8][9]

Drug Discovery Utility

The **6-fluoroindoline-7-carbaldehyde** scaffold is a "privileged structure" for:

- Tyrosine Kinase Inhibitors (TKIs): The indoline core mimics the adenine ring of ATP. The 7-CHO group allows extension into the solvent-exposed region of the kinase pocket.
- Tricyclic Assembly: Condensation with ketones or active methylenes creates pyrroloquinolines, structures found in potent antitumor agents.

Reactivity Map



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Caption: Divergent synthesis map showing the transformation of the C7-aldehyde into acids, amines, and tricyclic pharmaceutical cores.

References

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